

Proper Disposal of Octafluoroadipamide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Octafluoroadipamide**

Cat. No.: **B1296699**

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **octafluoroadipamide** (CAS No. 355-66-8), a fluorinated organic compound. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure safety and regulatory compliance. Due to its chemical properties and classification, in-laboratory treatment or neutralization is not recommended. Disposal must be handled by a licensed hazardous waste management company.

Immediate Safety and Hazard Identification

Octafluoroadipamide is classified as a corrosive, acidic, organic solid and is also an irritant.[\[1\]](#) [\[2\]](#) It belongs to the family of per- and polyfluoroalkyl substances (PFAS), known for their environmental persistence.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Adherence to strict safety protocols is mandatory when handling this compound.

Key Hazards:

- Corrosive: Causes severe skin burns and eye damage.
- Irritant: May cause respiratory irritation.[\[1\]](#)
- Toxic Decomposition Products: When heated to decomposition (approximately 240-242°C), it emits toxic fumes of fluoride and nitrogen oxides (NOx).[\[2\]](#)[\[5\]](#)

- Environmental Hazard: As a PFAS compound, it is highly persistent in the environment. Improper disposal can lead to long-term contamination.[3][4][6]

Personal Protective Equipment (PPE): Before handling **octafluoroadipamide**, ensure the following PPE is worn:

- Chemical-resistant gloves (e.g., nitrile, neoprene).
- Safety goggles and a face shield.
- A laboratory coat.
- Closed-toe shoes.
- Use a certified fume hood to avoid inhalation of dust or vapors.

Chemical and Physical Properties

A summary of **octafluoroadipamide**'s properties is provided below for easy reference.

Property	Value
CAS Number	355-66-8
Molecular Formula	C ₆ H ₄ F ₈ N ₂ O ₂
Molecular Weight	288.10 g/mol
Appearance	White solid
Melting Point	240-242 °C (decomposes)[2][5]
Boiling Point	329.4 °C at 760 mmHg[2]
Flash Point	153 °C[2]
Density	~1.62 g/cm ³ (estimate)[2]

Transportation and Disposal Classification

Octafluoroadipamide is regulated for transportation as a hazardous material.

Classification	Details
UN Number	UN 3261[2][7][8][9][10]
Proper Shipping Name	Corrosive solid, acidic, organic, n.o.s. (Octafluoroadipamide)
Hazard Class	8 (Corrosive substances)[7][8]
Packing Group	II or III (Medium to low danger)[7][11]

Step-by-Step Disposal Protocol

The following procedure outlines the required steps for the safe and compliant disposal of **octafluoroadipamide**.

Step 1: Containment and Labeling

- Ensure the **octafluoroadipamide** waste is in a securely sealed, compatible container. The original container is preferred.
- The container must be clearly labeled with the chemical name ("Octafluoroadipamide"), CAS number (355-66-8), and all applicable hazard pictograms (e.g., corrosive).
- Attach a hazardous waste tag as required by your institution and local regulations.

Step 2: Segregation and Storage

- Store the waste container in a designated hazardous waste accumulation area.
- Segregate it from incompatible materials, particularly bases, oxidizing agents, and reducing agents.
- The storage area should be cool, dry, and well-ventilated.

Step 3: Arrange for Professional Disposal

- Do not attempt to dispose of **octafluoroadipamide** down the drain or in regular trash. This is unsafe, environmentally harmful, and likely illegal.

- Do not attempt in-lab neutralization or chemical treatment. The hydrolysis of fluorinated amides can be complex and may produce hazardous byproducts.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.
- The EHS department will coordinate with a licensed hazardous waste disposal company that has the capabilities to handle corrosive and PFAS-containing materials.

Step 4: Recommended Final Disposal Methods Based on U.S. Environmental Protection Agency (EPA) guidance for PFAS, the following are the recommended final disposal methods to be carried out by the licensed vendor:[1][3][4][6]

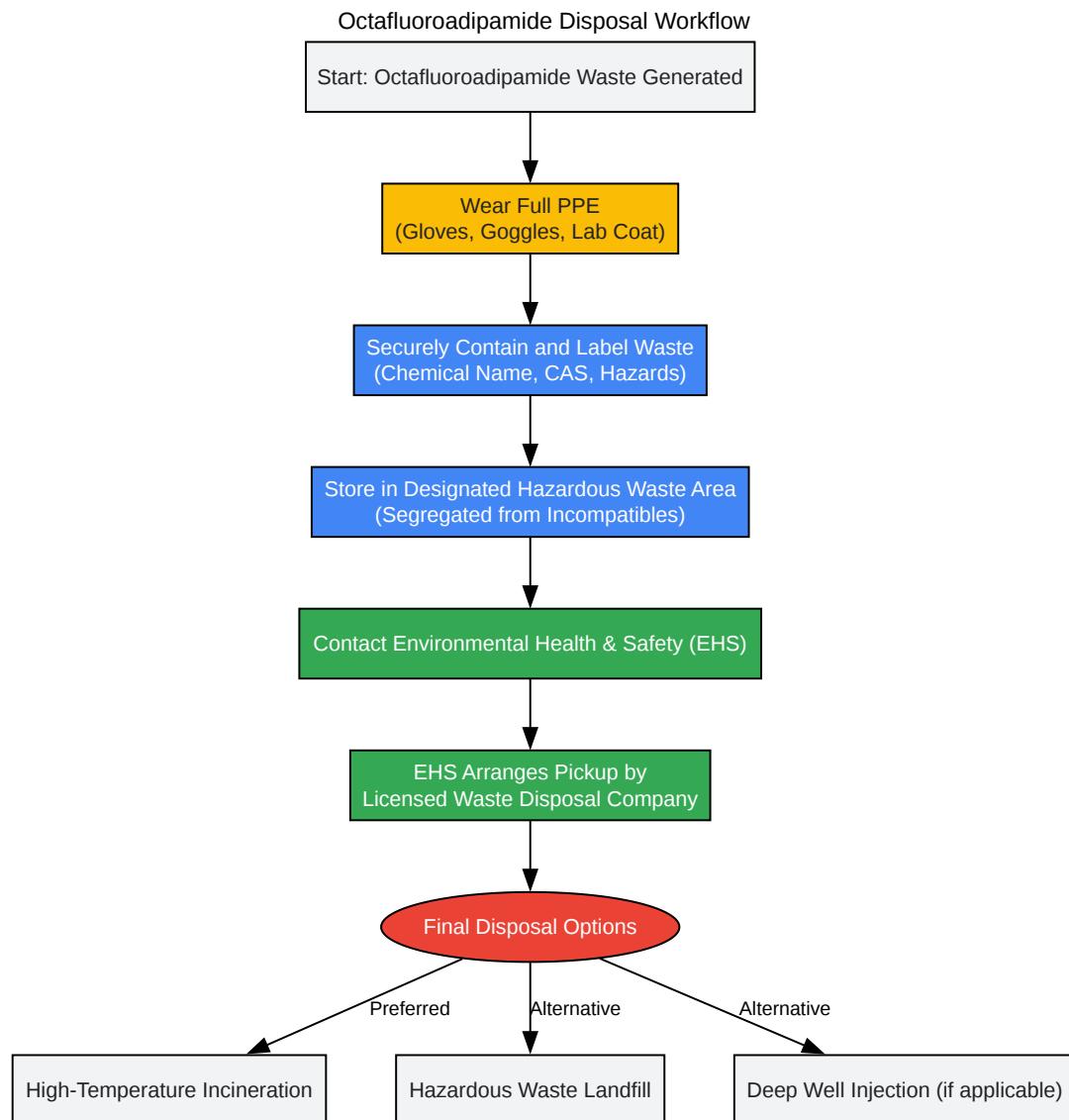
- High-Temperature Incineration: This is a preferred method for the destruction of PFAS compounds, although it requires specialized facilities capable of reaching high temperatures and scrubbing acidic gases.[6]
- Hazardous Waste Landfill: If incineration is not available, disposal in a permitted hazardous waste landfill with leachate control systems is an alternative.[1][6][12]
- Deep Well Injection: For liquid waste streams containing PFAS, deep well injection may be an option, but this is less common for solid materials.[6]

Emergency Procedures

- Spill: In case of a spill, evacuate the immediate area. Wearing appropriate PPE, cover the spill with a chemical absorbent suitable for corrosive materials. Do not use combustible materials like paper towels. Collect the absorbed material into a sealed container for hazardous waste disposal.
- Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Below is a diagram illustrating the decision-making workflow for the proper disposal of **octafluoroadipamide**.

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Caption: Workflow for the safe disposal of **octafluoroadipamide**.

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